

A Comprehensive Technical Guide to 1-Hydroxybenzotriazole Hydrate for Chemical Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Hydroxybenzotriazole hydrate*

Cat. No.: *B1351183*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Hydroxybenzotriazole hydrate (HOBT hydrate) is a crucial additive in modern organic synthesis, particularly in the construction of amide bonds.^{[1][2]} Its widespread application, especially in peptide synthesis, stems from its remarkable ability to enhance reaction efficiency and, most critically, to suppress racemization at chiral centers.^{[1][2][3]} This guide provides an in-depth overview of the fundamental chemical properties, safety considerations, and practical applications of HOBT hydrate for synthesis.

Physicochemical Properties

1-Hydroxybenzotriazole is commercially available as a hydrate, which typically contains around 11.7% water by weight.^{[3][4]} The anhydrous form of HOBT is explosive and is therefore less commonly used.^{[3][4][5]} The hydrated form is a white crystalline solid and is considered more stable for handling and storage.^{[1][5]}

Property	Value	Reference
CAS Number	123333-53-9 (hydrate)	[1] [6] [7]
2592-95-2 (anhydrous)	[7] [8]	
Molecular Formula	C ₆ H ₅ N ₃ O · xH ₂ O	[9]
Molecular Weight	135.12 g/mol (anhydrous basis)	[7] [8] [9]
153.14 g/mol (monohydrate)	[7] [10]	
Appearance	White to off-white crystalline powder	[1] [2] [7]
Melting Point	155-158 °C (decomposes)	[2] [11]
Solubility	DMF: 100 mg/mL, clear; Slightly soluble in water	[11]

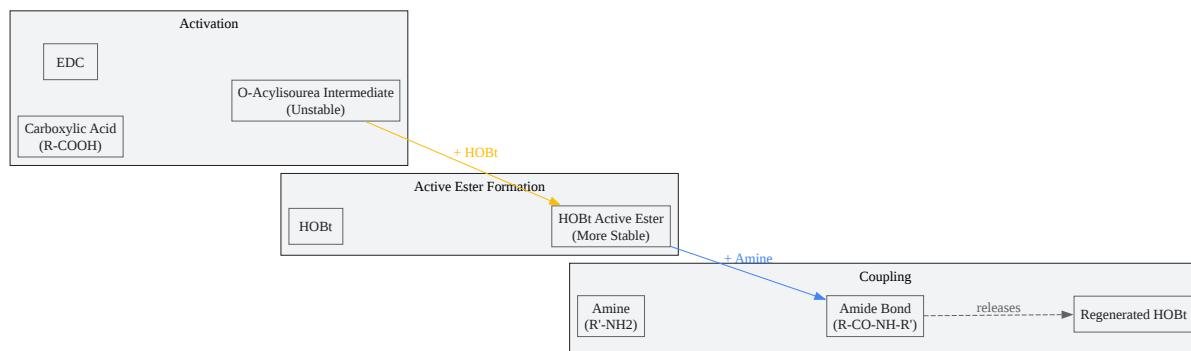
Chemical Structure

The chemical structure of 1-Hydroxybenzotriazole consists of a benzene ring fused to a triazole ring, with a hydroxyl group attached to one of the nitrogen atoms.

Caption: Chemical structure of 1-Hydroxybenzotriazole.

Mechanism of Action in Amide Bond Formation

HOBt hydrate is most commonly employed as an additive in carbodiimide-mediated coupling reactions, for instance, with 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC).[\[3\]](#)[\[12\]](#) The primary role of HOBt is to act as a nucleophilic catalyst that intercepts the highly reactive and unstable O-acylisourea intermediate formed from the reaction of a carboxylic acid with EDC.[\[3\]](#) This interception leads to the formation of a more stable HOBt-active ester. This active ester is less susceptible to racemization and readily reacts with a nucleophilic amine to form the desired amide bond, regenerating HOBt in the process.[\[3\]](#)[\[12\]](#)[\[13\]](#) This catalytic cycle significantly improves the yield and stereochemical purity of the final product.[\[1\]](#)[\[3\]](#)



[Click to download full resolution via product page](#)

Caption: Mechanism of HOBr in EDC-mediated amide bond formation.

Experimental Protocol: General Procedure for Amide Coupling

The following is a generalized protocol for a solution-phase amide coupling reaction using HOBr hydrate and EDC. Researchers should optimize the specific conditions for their unique substrates.

Materials:

- Carboxylic acid (1.0 equivalent)
- Amine (1.0 - 1.2 equivalents)

- **1-Hydroxybenzotriazole hydrate** (HOBr hydrate) (1.1 - 1.5 equivalents)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride (EDC·HCl) (1.1 - 1.5 equivalents)
- A non-nucleophilic base such as N,N-diisopropylethylamine (DIPEA) or triethylamine (TEA) (2.0 - 3.0 equivalents)
- Anhydrous aprotic solvent (e.g., N,N-dimethylformamide (DMF) or dichloromethane (DCM))

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve the carboxylic acid (1.0 eq.), the amine (1.1 eq.), and HOBr hydrate (1.2 eq.) in the chosen anhydrous solvent (e.g., DMF or DCM).
- Cooling: Cool the reaction mixture to 0 °C in an ice bath with continuous stirring.
- Addition of EDC: Add EDC·HCl (1.2 eq.) to the cooled solution portion-wise.
- Addition of Base: Add the non-nucleophilic base (e.g., DIPEA, 2.5 eq.) dropwise to the reaction mixture.
- Reaction: Allow the reaction to slowly warm to room temperature and continue stirring for 1-18 hours. The progress of the reaction should be monitored by an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS), until the starting material is consumed.[12]
- Work-up: Once the reaction is complete, quench the reaction and perform an appropriate aqueous work-up to remove the urea byproduct and excess reagents. This typically involves diluting the reaction mixture with an organic solvent and washing sequentially with a weak aqueous acid, a weak aqueous base, and brine.
- Purification: The crude product is then purified, most commonly by flash column chromatography on silica gel, to yield the pure amide.[12]

Safety and Handling

While HOBt hydrate is more stable than its anhydrous counterpart, it is still a chemical that requires careful handling. The anhydrous form is classified as an explosive.[3][5]

Hazard	Precaution	Reference
Explosive Potential	The anhydrous form is explosive. The hydrated form is more stable but may explode upon heating. Avoid shock, friction, and heat.	[3][5][6][9]
Flammability	Highly flammable. Keep away from heat, sparks, and open flames.	[6][9]
Irritation	Causes eye irritation. May cause skin and respiratory tract irritation.	[6][9]
Personal Protective Equipment (PPE)	Wear chemical-resistant gloves, safety goggles or a face shield, and protective clothing. In case of dust formation, use respiratory protection.	[5][6][14]
Storage	Store in a tightly closed container in a cool, dry, well-ventilated area. Keep refrigerated (below 4°C/39°F). Protect from light.	[5][6][14]
Spills	For small spills, carefully sweep up or vacuum the material to minimize dust generation and place it in a suitable container for disposal. For larger spills, specialized containment and cleanup procedures may be necessary.	[5][6]
Disposal	Dispose of HOBt and any contaminated materials in accordance with local,	[5]

regional, and national
environmental regulations.

Applications in Synthesis

The primary application of HOBt hydrate is as an additive in peptide synthesis, both in solution-phase and solid-phase methodologies.^{[1][3]} Its ability to suppress racemization is particularly valuable when coupling chiral amino acids.^{[1][3]} Beyond peptide synthesis, HOBt hydrate is a versatile reagent for general amide synthesis from carboxylic acids, especially when the formation of acyl halides is not feasible.^[1] It has also been used in the synthesis of other organic molecules, such as oxadiazoles.^[2]

Conclusion

1-Hydroxybenzotriazole hydrate is an indispensable tool for chemists engaged in the synthesis of peptides and other amide-containing molecules. Its efficacy in promoting efficient coupling while preserving stereochemical integrity has solidified its place in the synthetic chemist's toolbox. A thorough understanding of its properties, mechanism, and safe handling procedures is paramount for its successful and safe utilization in a research and development setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. 1-Hydroxybenzotriazole hydrate | 123333-53-9 [chemicalbook.com]
- 3. 1-Hydroxybenzotriazole Hydrate (HOBt)|Peptide Coupling Reagent [benchchem.com]
- 4. Hydroxybenzotriazole - Wikipedia [en.wikipedia.org]
- 5. nbino.com [nbino.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]

- 7. Hydroxybenzotriazole (HOBt) [commonorganicchemistry.com]
- 8. 1-Hydroxybenzotriazole | C6H5N3O | CID 75771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. fishersci.co.uk [fishersci.co.uk]
- 10. 1-Hydroxybenzotriazole hydrate | C6H7N3O2 | CID 2796029 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. mainchem.com [mainchem.com]
- 12. benchchem.com [benchchem.com]
- 13. The Role of HOBt and HBTU in Peptide Coupling Reactions - Creative Peptides [creative-peptides.com]
- 14. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1-Hydroxybenzotriazole Hydrate for Chemical Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1351183#basic-chemical-properties-of-1-hydroxybenzotriazole-hydrate-for-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

